"Parfumine" chemical structure and properties

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Compound of Interest	
Compound Name:	*Parfumine*
CAS No.:	*28230-70-8*
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Parfumine: A Technical Guide for Researchers

An In-depth Examination of the Spirobenzylisoquinoline Alkaloid

Abstract

Parfumine is a naturally occurring spirobenzylisoquinoline alkaloid isolated from the plant species Fumaria parviflora. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. Detailed experimental protocols for its isolation are presented, alongside a discussion of its potential pharmacological significance. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Parfumine is classified as a spirobenzylisoquinoline alkaloid, a class of isoquinoline alkaloids characterized by a unique spiro structure.

Systematic Name: (1S)-7-hydroxy-6-methoxy-2-methylspiro[3,4-dihydroisoquinoline-1,7'-6H-cyclopenta[g][1][2]benzodioxole]-8'-one

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Molecular Formula: $C_{20}H_{19}NO_5$[1]

Molecular Weight: 353.37 g/mol

Physicochemical Properties

Quantitative data on the physicochemical properties of **Parfumine** are summarized in the table below. It is important to note that experimentally determined values for properties such as melting point and solubility are not widely available in the current literature. The provided XlogP value is a predicted measure of its lipophilicity.

Property	Value	Source
Molecular Weight	353.37 g/mol	PubChem
Molecular Formula	$C_{20}H_{19}NO_5$	[1]
XlogP (Predicted)	2.8	[1]
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-

Biological Activity and Pharmacological Potential

While specific pharmacological studies exclusively focused on **Parfumine** are limited, its classification as a spirobenzylisoquinoline alkaloid suggests potential biological activities. This class of compounds, and isoquinoline alkaloids in general, are known to exhibit a wide range of pharmacological effects.

Spirobenzylisoquinoline alkaloids have been found exclusively within the plant family Fumariaceae.[1] Isoquinoline alkaloids as a broader class have demonstrated a variety of biological activities, including but not limited to, anticancer, antimicrobial, anti-inflammatory, and antiviral properties.[1] Further research is required to elucidate the specific bioactivities and therapeutic potential of **Parfumine**.

Experimental Protocols

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Isolation of **Parfumine** from Fumaria parviflora

The following protocol describes a general method for the isolation of **Parfumine** from the whole plant material of Fumaria parviflora.[1][2][3]

3.1.1. Plant Material and Extraction

- The whole plant of Fumaria parviflora is collected, cleaned, and shade-dried.
- The dried plant material is pulverized into a coarse powder.
- The powdered material is extracted with methanol for 72 hours using a Soxhlet apparatus.[1]
- The methanolic extract is then concentrated under reduced pressure to yield a crude residue.[1]

3.1.2. Chromatographic Separation

- The crude extract is dissolved in a minimal amount of methanol and adsorbed onto silica gel (60-120 mesh).
- The resulting slurry is dried to remove the solvent.
- The dried, extract-adsorbed silica gel is loaded onto a silica gel column packed with petroleum ether.
- The column is eluted with a gradient of petroleum ether and chloroform mixtures (e.g., 3:1, 1:1, 1:3 v/v) to separate the different alkaloidal fractions.[1]
- Fractions containing **Parfumine** are identified by thin-layer chromatography (TLC) and combined.
- Further purification of the **Parfumine**-containing fractions may be achieved using additional chromatographic techniques, such as preparative TLC or HPLC.

The following diagram illustrates the general workflow for the isolation of **Parfumine**.

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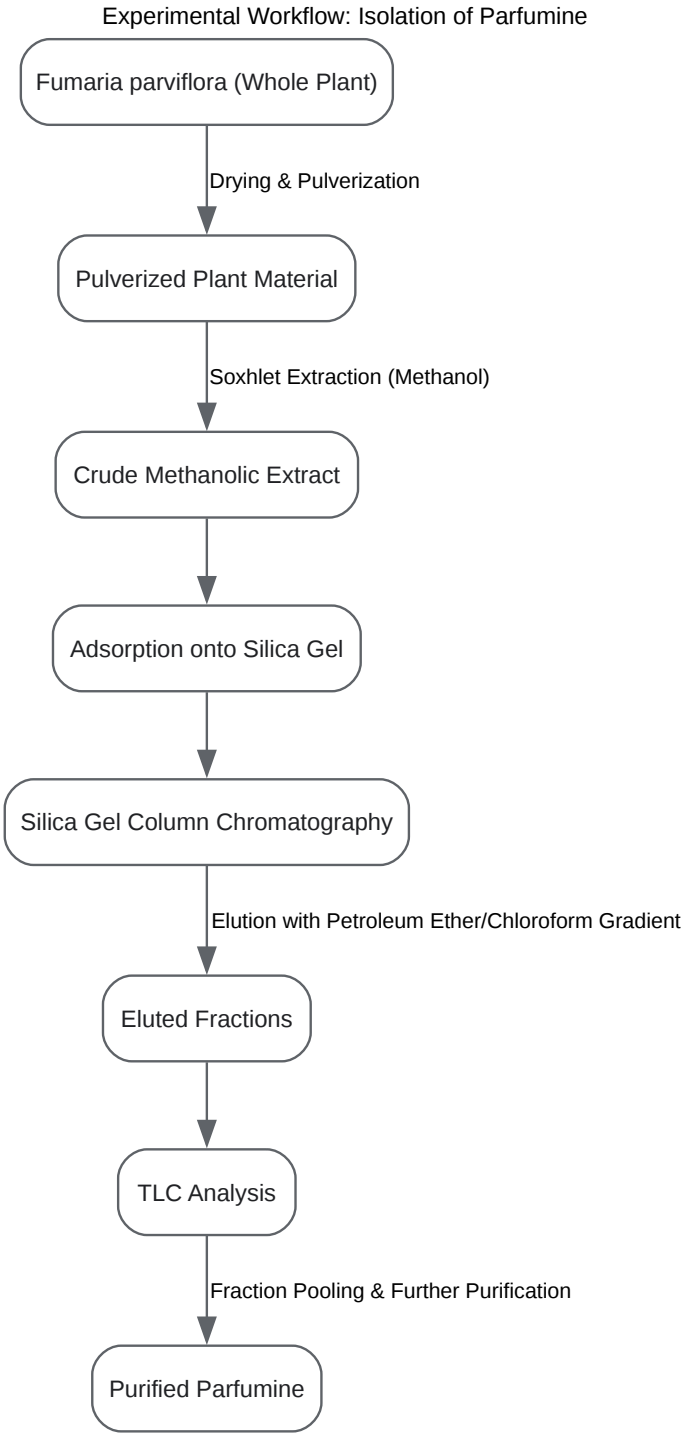

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*Fig. 1: General workflow for the isolation of **Parfumine**.*

Signaling Pathways

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Currently, there is no specific information available in the scientific literature detailing the signaling pathways modulated by **Parfumine**. Given the diverse biological activities of other isoquinoline alkaloids, it is plausible that **Parfumine** may interact with various cellular signaling cascades. However, dedicated research is necessary to identify its molecular targets and mechanisms of action.

Conclusion

Parfumine is a spirobenzylisoquinoline alkaloid with a well-defined chemical structure. While its presence in Fumaria parviflora has been established and general isolation methods are available, there is a significant gap in the understanding of its specific physicochemical properties, pharmacological activities, and molecular mechanisms. This technical guide highlights the current state of knowledge and underscores the need for further research to unlock the full potential of this natural compound for scientific and therapeutic applications. Future studies should focus on obtaining pure **Parfumine** in sufficient quantities for comprehensive spectroscopic analysis, biological screening, and mechanistic investigations.

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